

Techniques for Quantifying Linaclotide Acetate in Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *Linaclotide Acetate*

CAS No.: *146104-36-1*

Cat. No.: *B15572636*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative analysis of **linaclotide acetate** in biological samples. The primary focus is on a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method, for which robust data is available. Additionally, a theoretical protocol for a competitive enzyme-linked immunosorbent assay (ELISA) is presented as a potential alternative immunoassay approach.

UPLC-MS/MS Method for Quantification of Linaclotide in Human Plasma

This section details a highly sensitive and robust UPLC-MS/MS method for the quantification of linaclotide in human plasma. The methodology is adapted from a validated application by Waters Corporation, demonstrating excellent sensitivity and selectivity for this challenging peptide therapeutic.

Application Note

Linaclotide is a 14-amino acid peptide with three disulfide bonds, making it a complex molecule to quantify. Its oral administration results in low systemic circulation, necessitating a highly sensitive analytical method. The described UPLC-MS/MS method achieves a lower limit of quantification (LLOQ) of 10.0 pg/mL in human plasma, making it suitable for pharmacokinetic studies in drug discovery and research.

The method utilizes a mixed-mode solid-phase extraction (SPE) for sample clean-up and concentration, followed by high-resolution UPLC separation and detection by a sensitive tandem quadrupole mass spectrometer. This combination provides the necessary selectivity to differentiate linaclotide from endogenous plasma components.

Quantitative Data Summary

The performance of the UPLC-MS/MS method is summarized in the table below.

Parameter	Value	Reference
Lower Limit of Quantification (LLOQ)	10.0 pg/mL	
Linear Dynamic Range	10–4000 pg/mL	
Sample Volume	300 µL of human plasma	
Precision & Accuracy (P&A) Batches		
LLOQ QC (10.0 pg/mL)	Mean Accuracy: 100.30%, %CV: 4.99	
Low QC (30.0 pg/mL)	Mean Accuracy: 107.07%, %CV: 7.65	
Mid QC (300.0 pg/mL)	Mean Accuracy: 104.38%, %CV: 1.95	
High QC (3000.0 pg/mL)	Mean Accuracy: 98.18%, %CV: 1.73	

Experimental Protocol: UPLC-MS/MS

1. Materials and Reagents:

- **Linacotide Acetate** reference standard
- Human plasma (commercially available)
- Ammonium acetate
- Ammonium hydroxide
- Formic acid
- Water (UPLC-MS grade)
- Acetonitrile (UPLC-MS grade)
- Methanol (UPLC-MS grade)
- Oasis MAX 96-well μ Elution plate (Waters)

2. Preparation of Standards and Quality Control (QC) Samples:

- Prepare stock solutions of linacotide in a suitable solvent.
- Spike linacotide into human plasma to prepare calibration standards (e.g., 10, 20, 50, 100, 200, 500, 1000, 2000, 4000 pg/mL) and QC samples (e.g., LLO)
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